

NBI-35965 stability and storage conditions

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Compound of Interest

Compound Name: NBI-35965

Cat. No.: B1676989

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Technical Support Center: NBI-35965

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **NBI-35965**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **NBI-35965**?

A1: For long-term stability, it is recommended to store solid **NBI-35965** under specific temperature conditions. The stability of the compound in powder form varies with temperature.
[\[1\]](#)

Q2: How should I store solutions of **NBI-35965**?

A2: Solutions of **NBI-35965** should be stored at low temperatures to ensure stability. It is advisable to aliquot the solution after preparation to avoid repeated freeze-thaw cycles.
[\[1\]](#)

Q3: In which solvents is **NBI-35965** soluble?

A3: **NBI-35965** hydrochloride is soluble in both water and DMSO, with a maximum concentration of 100 mM in each.

Q4: Is **NBI-35965** stable at room temperature during shipping?

A4: Yes, **NBI-35965** is stable at ambient temperatures for the typical duration of shipping and customs processing.
[\[1\]](#)

Q5: How should I prepare a stock solution of **NBI-35965**?

A5: To prepare a stock solution, dissolve **NBI-35965** in an appropriate solvent like DMSO or water to your desired concentration. For example, for in vitro studies, you can prepare a 10 mM stock solution in DMSO.^[1] It is recommended to use freshly prepared solutions for optimal results.^[1]

Data Presentation

Table 1: Recommended Storage Conditions for **NBI-35965** Powder

Storage Temperature	Shelf Life
-20°C	3 years
4°C	2 years

Data sourced from InvivoChem.^[1]

Table 2: Recommended Storage Conditions for **NBI-35965** in Solvent

Storage Temperature	Shelf Life
-80°C	6 months
-20°C	1 month

Data sourced from InvivoChem.^[1]

Table 3: Solubility of **NBI-35965** Hydrochloride

Solvent	Maximum Concentration
Water	100 mM
DMSO	100 mM

Data sourced from R&D Systems and Tocris Bioscience.

Experimental Protocols

Protocol for Preparation of **NBI-35965** Stock Solution (10 mM in DMSO)

- Weighing: Accurately weigh the required amount of **NBI-35965** hydrochloride powder (Molecular Weight: 437.79 g/mol).
- Dissolution: Add the appropriate volume of DMSO to the powder to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM solution, dissolve 4.38 mg of **NBI-35965** in 1 mL of DMSO.
- Vortexing: Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots to prevent contamination and degradation from repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Troubleshooting Guides

Issue 1: Compound Precipitation in Aqueous Buffer

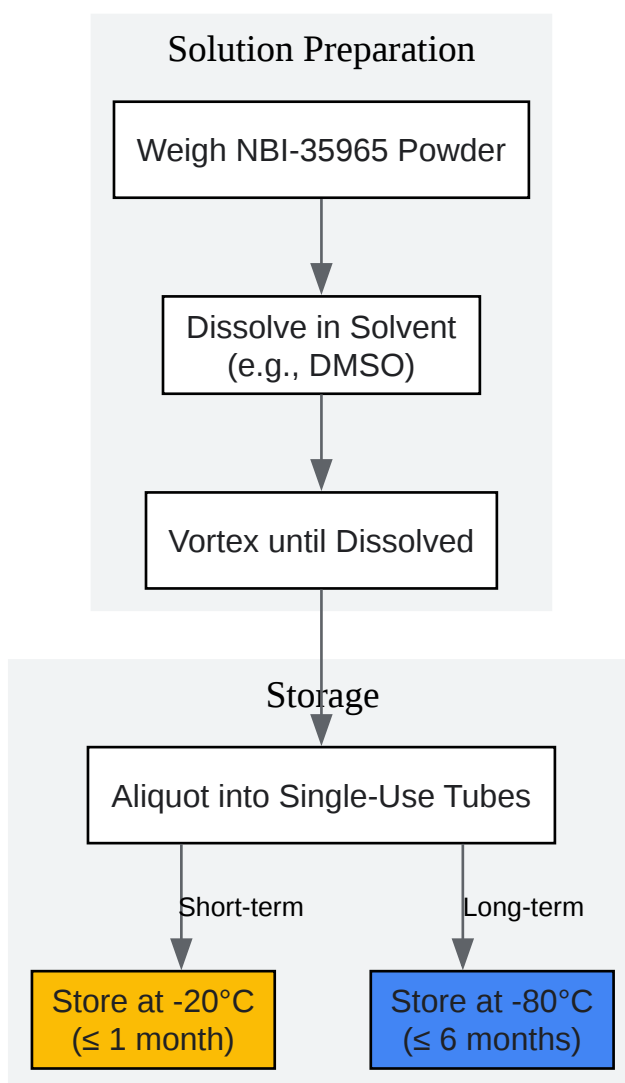
- Question: I observed precipitation after diluting my DMSO stock solution of **NBI-35965** into an aqueous buffer. What should I do?
- Answer: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous medium. Here are a few troubleshooting steps:
 - Decrease Final Concentration: The final concentration of **NBI-35965** in your aqueous buffer may be too high. Try lowering the final concentration.
 - Increase DMSO Percentage: Ensure the final percentage of DMSO in your aqueous solution is sufficient to maintain solubility, but be mindful of its potential effects on your experiment.

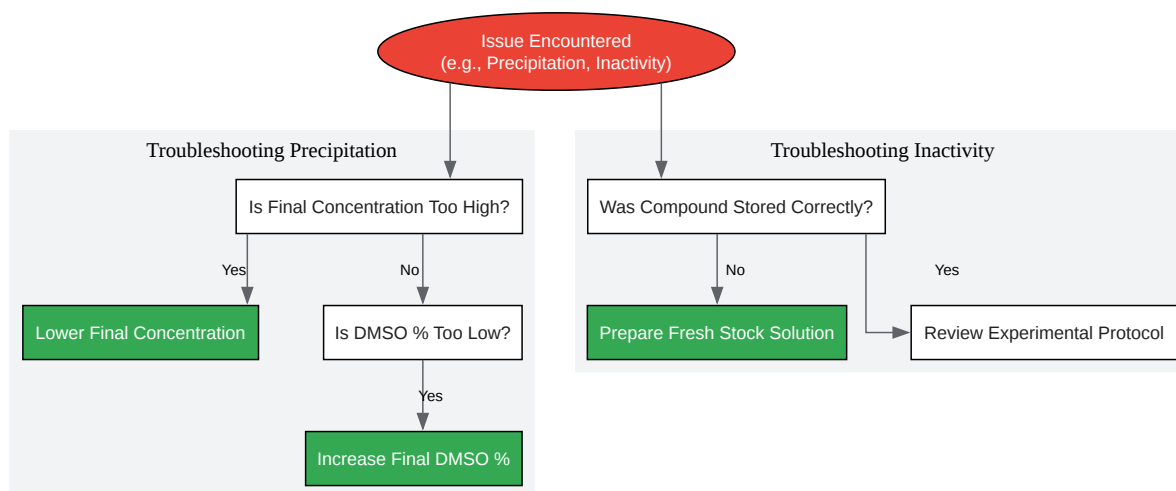
- Use a Different Formulation: For in vivo studies, various formulations can be used, such as suspending the compound in 0.5% CMC Na or dissolving it in PEG400.[1]
- Sonication: Gentle sonication of the final solution may help to redissolve the precipitate.

Issue 2: Inconsistent or No-Observed Activity in the Assay

- Question: My **NBI-35965** is not showing the expected biological activity. What could be the reason?
- Answer: Several factors could contribute to a lack of activity. Consider the following:
 - Improper Storage: Verify that the compound has been stored according to the recommended conditions (-20°C or -80°C for solutions).[1] Repeated freeze-thaw cycles can degrade the compound.
 - Solution Age: Ensure you are using a freshly prepared solution or a properly stored aliquot. The stability of the compound in solution is limited.[1]
 - Experimental Conditions: Review your experimental protocol. Factors such as pH, buffer composition, and incubation time can influence the activity of the compound.
 - Purity of the Compound: Confirm the purity of your **NBI-35965** batch from the certificate of analysis.

Visualizations





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References

- 1. NBI 35965 hydrochloride | CRFR | 1782228-59-4 | Invivochem [invivochem.com]
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